

Application Notes and Protocols: Seahorse XF Analysis of Novel Metabolic Modulators

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Compound of Interest

Compound Name: NPD8790

Cat. No.: B11418087

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The compound "**NPD8790**" specified in the topic does not correspond to a known chemical entity in major pharmacological or chemical databases based on initial searches. Therefore, this document serves as a detailed template and guide for analyzing the metabolic effects of a novel compound, hereafter referred to as "NPD-Hypothetin," using the Agilent Seahorse XF Analyzer. The signaling pathways, experimental data, and interpretations are provided as illustrative examples.

Introduction: Assessing Cellular Bioenergetics

The Agilent Seahorse XF Analyzer is a powerful platform for the real-time measurement of key indicators of cellular metabolism.^[1] By simultaneously measuring the oxygen consumption rate (OCR) and the extracellular acidification rate (ECAR), researchers can gain critical insights into mitochondrial respiration and glycolysis, the two major energy-producing pathways in the cell.^{[2][3]} These measurements provide a clear window into the cellular functions that drive proliferation, activation, toxicity, and biosynthesis.^[3]

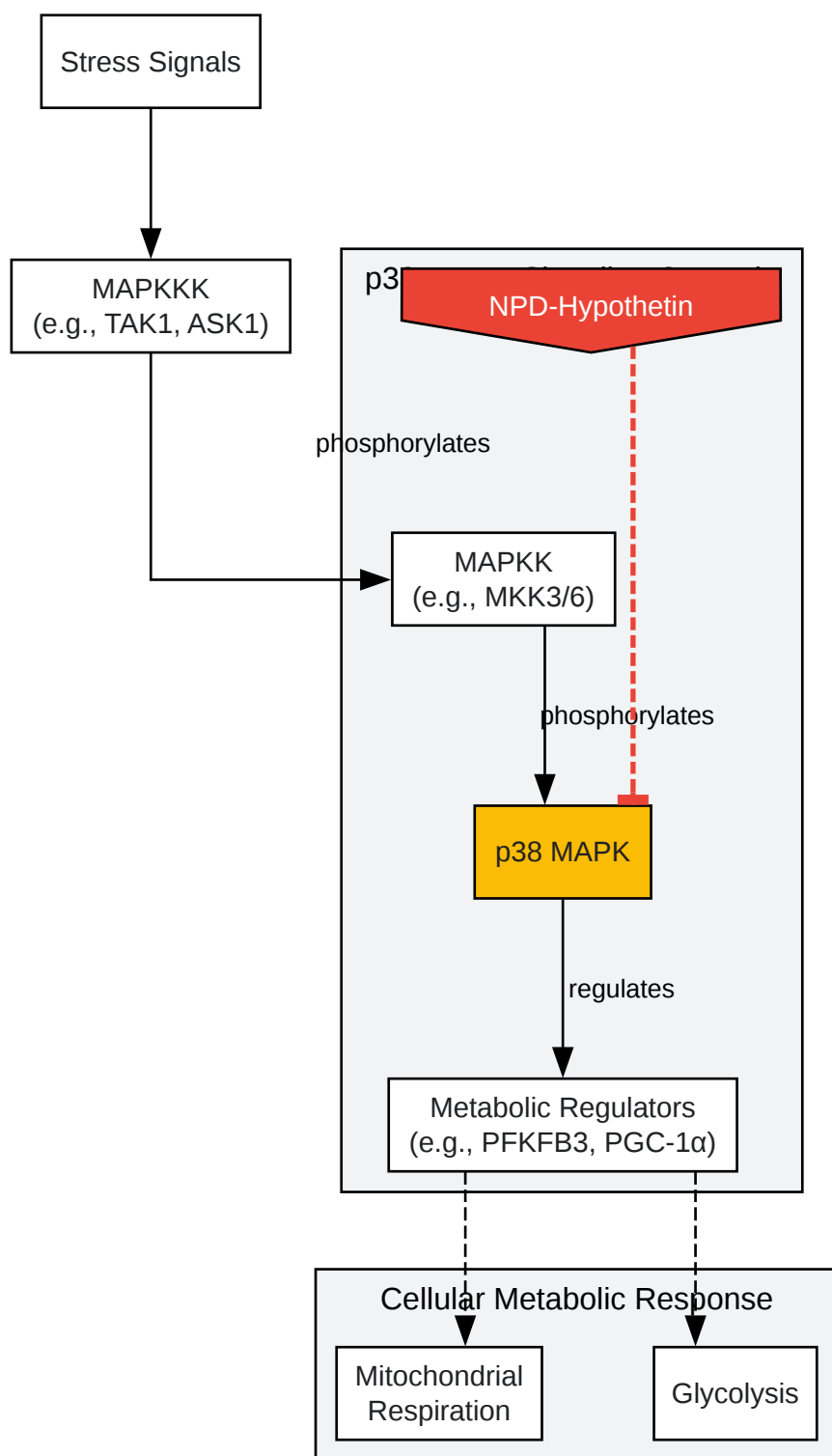
This document provides protocols for two fundamental assays used to profile the metabolic effects of a test compound: the Seahorse XF Cell Mito Stress Test and the Seahorse XF Glycolytic Rate Assay.

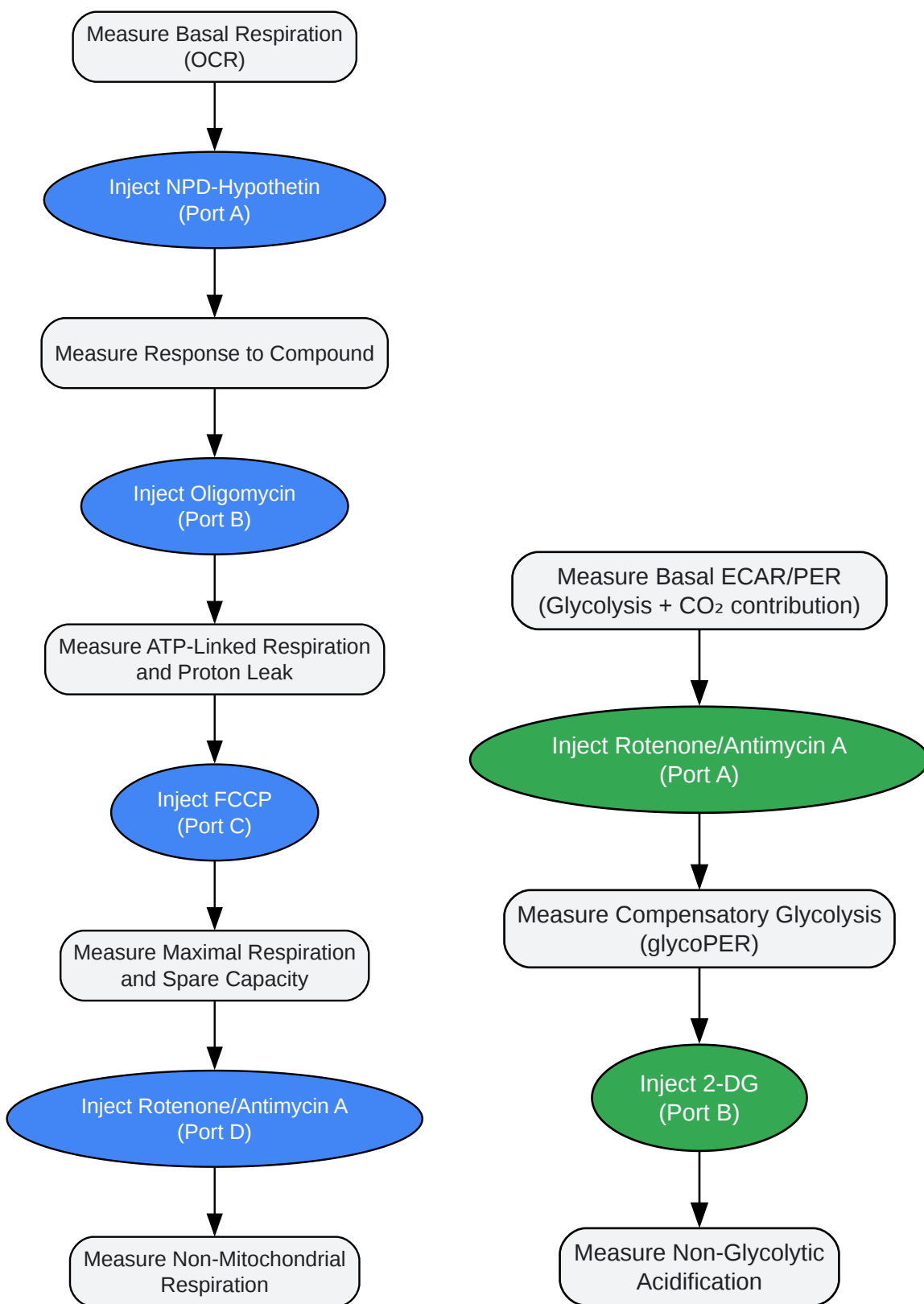
Illustrative Compound: NPD-Hypothetin

For the purpose of this guide, we will use a hypothetical p38 MAPK inhibitor, "NPD-Hypothetin." p38 MAPK signaling is known to be involved in cellular stress responses and can influence metabolic processes, including mitochondrial function and glycolysis.[4][5] The inhibition of this pathway by NPD-Hypothetin is expected to alter the bioenergetic profile of the cell.

Hypothetical Signaling Pathway: NPD-Hypothetin Action

The diagram below illustrates the proposed mechanism of action for our hypothetical compound, NPD-Hypothetin, which inhibits the p38 MAPK signaling pathway, a key regulator of cellular stress and metabolism.





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